

# Proper Disposal Procedures for Decommissioned Submarines: A Comprehensive Overview

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The decommissioning and disposal of submarines, particularly nuclear-powered vessels, is a complex and meticulously managed process guided by stringent safety and environmental regulations. This document provides a detailed, step-by-step overview of the procedures involved, with a focus on ensuring the safe handling of hazardous materials and maximizing the recycling of components. This information is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development by illustrating a real-world application of managing hazardous materials and complex logistical challenges.

## I. The Submarine Decommissioning and Disposal Workflow

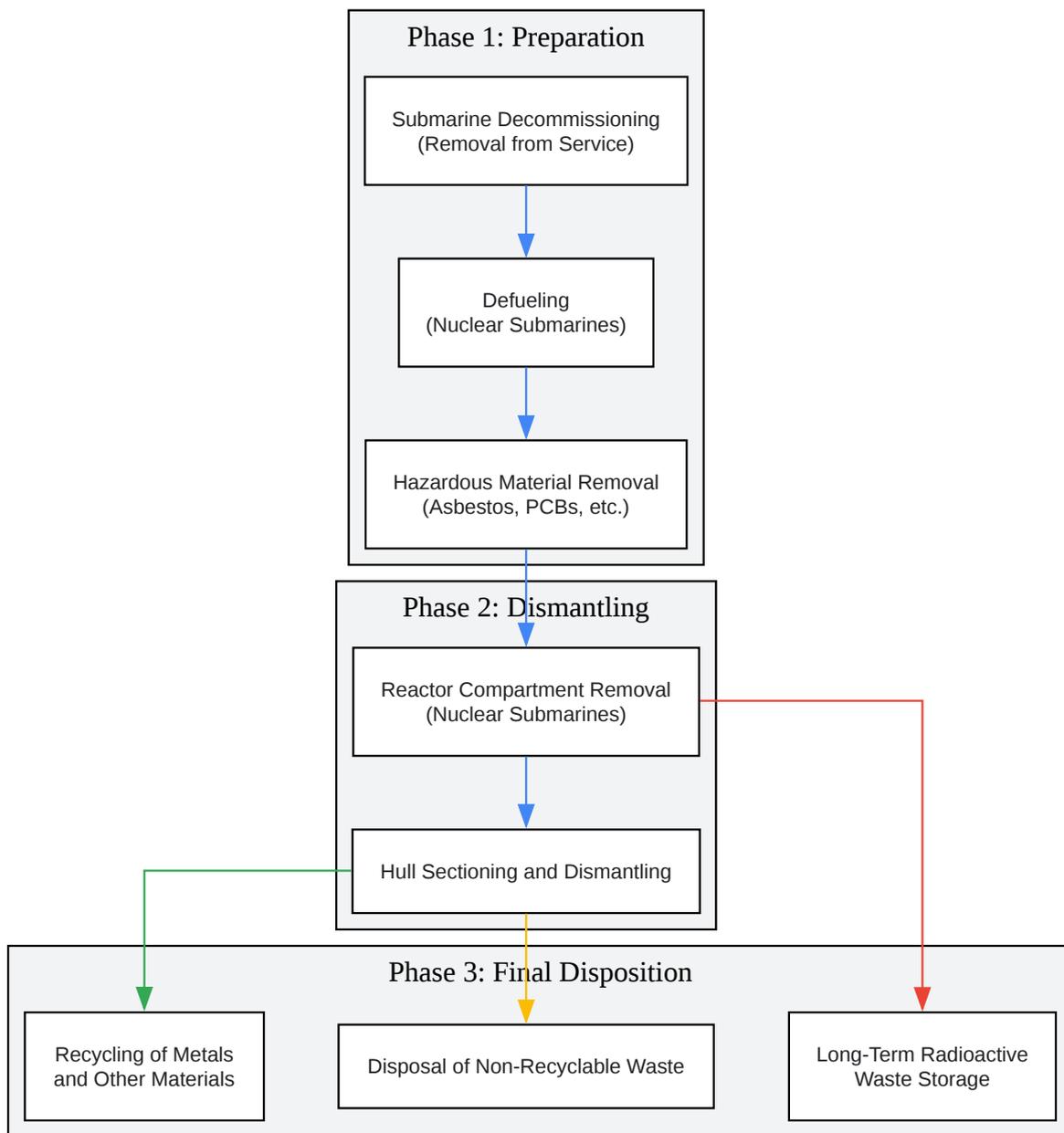
The disposal of a submarine follows a phased approach, beginning with its removal from service and culminating in the recycling of its constituent materials and the long-term storage of any hazardous waste. The process for nuclear submarines is significantly more complex due to the presence of radioactive materials.

The general stages of submarine disposal are as follows:

- **Inactivation and Decommissioning:** The submarine is formally taken out of service. All usable equipment, weaponry, and sensitive technology are removed.<sup>[1][2]</sup> The vessel is prepared for the subsequent stages of dismantlement.

- **Defueling (Nuclear Submarines):** This is a critical and highly regulated step where the nuclear fuel is removed from the reactor.[1][3] This process removes over 99% of the radioactivity.[2][3] The spent nuclear fuel is then transported to a designated facility for long-term storage.[4]
- **Hazardous Material Removal:** Before large-scale dismantling can begin, various hazardous materials that are common in older vessels must be identified and safely removed. These include asbestos, polychlorinated biphenyls (PCBs), and lead.[2]
- **Reactor Compartment Disposal (Nuclear Submarines):** After defueling, the reactor compartment, which still contains radioactive components, is sealed and removed from the submarine's hull.[1][5] This sealed compartment is then transported to a designated long-term disposal site.[5][6]
- **Dismantling and Recycling:** The remaining hull and components of the submarine are then systematically cut apart.[7] A significant portion of the submarine, primarily steel and other metals, can be recycled.[8][9]

The following diagram illustrates the logical workflow of the submarine disposal process:



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A flowchart of the submarine disposal process.

## II. Quantitative Data on Submarine Disposal

The process of submarine disposal is a significant undertaking, both in terms of the number of vessels and the associated costs. The following tables summarize key quantitative data from the UK and US submarine disposal programs.

Country	Number of Decommissioned Nuclear Submarines Awaiting/Undergoing Disposal	Storage Locations
United Kingdom	27 (as of 2013)	Rosyth Dockyard, Fife, Scotland; Devonport Royal Dockyard, Plymouth
United States	Over 100 submarines planned for dismantlement by 2000	Puget Sound Naval Shipyard, Washington

Metric	United Kingdom	United States
Recycling Rate	Approximately 90% of the remaining materials after radioactive waste removal. <sup>[8]</sup>	A significant portion of the non-nuclear components are recycled. <sup>[6]</sup>
Dismantling Timeline	The process can take up to two years per submarine. <sup>[6]</sup>	The initial hollowing out can take about a year, with another 10 months in dry dock. <sup>[6]</sup>
Cost	An estimated £96 million (\$112.1 million) for the full disposal of one nuclear submarine.	Disposal costs the U.S. Navy between \$25–50 million per submarine. <sup>[4]</sup>

## III. Methodologies for Key Disposal Procedures

The following sections provide a more detailed, step-by-step description of the critical phases of submarine disposal.

### A. Defueling of Nuclear Reactors

The removal of nuclear fuel is a highly specialized and hazardous process that is conducted in a controlled environment, typically a dry dock.

- Access and Preparation: The submarine's hull is opened above the reactor compartment to allow for the installation of specialized equipment for fuel removal.[3]
- Shielding Removal: The top shield of the reactor is carefully removed to access the fuel assemblies.[3]
- Fuel Element Removal: The spent nuclear fuel is extracted from the reactor core using remotely operated equipment.[3]
- Containerization and Transport: The fuel is placed in specially designed, shielded shipping containers for transport to an interim or long-term storage facility.[3]

#### B. Reactor Compartment Removal and Disposal (U.S. Navy Method)

The U.S. Navy has a well-established procedure for the disposal of defueled reactor compartments at the Puget Sound Naval Shipyard.

- Isolation: The reactor compartment is separated from the forward and aft sections of the submarine.[5][6]
- Sealing: Massive steel bulkheads are welded to both ends of the compartment to create a sealed, robust container.[5]
- Transport: The sealed reactor compartment is transported by barge and then by a specialized high-load trailer to the Hanford Site in Washington.[5]
- Long-Term Storage: At the Hanford Site, the reactor compartments are placed in a designated trench for long-term storage, where they are expected to remain secure for over 600 years.[5]

#### C. Dismantling and Recycling of the Hull

Once the hazardous materials and, in the case of nuclear submarines, the reactor compartment have been removed, the remainder of the submarine can be dismantled and

recycled.

- **Pier-Side Preparations:** While still afloat, ladders are removed and stairs are installed for easier worker access. Holes may be cut into the hull to allow for the removal of internal components with cranes.[6]
- **Dry Dock Dismantling:** The submarine is moved to a dry dock for the main dismantling process.[6]
- **Sectioning:** The hull is cut into smaller, manageable sections using tools such as oxygen/MAPP gas torches, reciprocating saws, and plasma torches.[7]
- **Material Segregation:** The removed sections are sorted by material type (e.g., steel, copper) to be sent to contractors for melting down, reuse, or sale.[6]

## IV. Safety and Environmental Considerations

Throughout the entire submarine disposal process, the primary focus is on the safety of the workers and the public, as well as the protection of the environment.

- **Radiation Monitoring:** Continuous monitoring for radiation is conducted during all phases of the disposal of nuclear submarines.
- **Hazardous Material Abatement:** Strict protocols are in place for the handling and disposal of materials like asbestos and PCBs to prevent exposure.[2]
- **Regulatory Compliance:** All disposal activities are conducted in accordance with national and international regulations governing hazardous and radioactive waste.

The proper disposal of submarines is a testament to the importance of long-term planning and the responsible management of hazardous materials. The methodologies employed provide a valuable case study for any field dealing with the lifecycle of complex and potentially hazardous products.

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